

# Synthesis of 2-(4-((4-Methoxyphenyl)methoxy)phenyl)acetonitrile: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 2-(4-((4-Methoxyphenyl)methoxy)phenyl)acetonitrile

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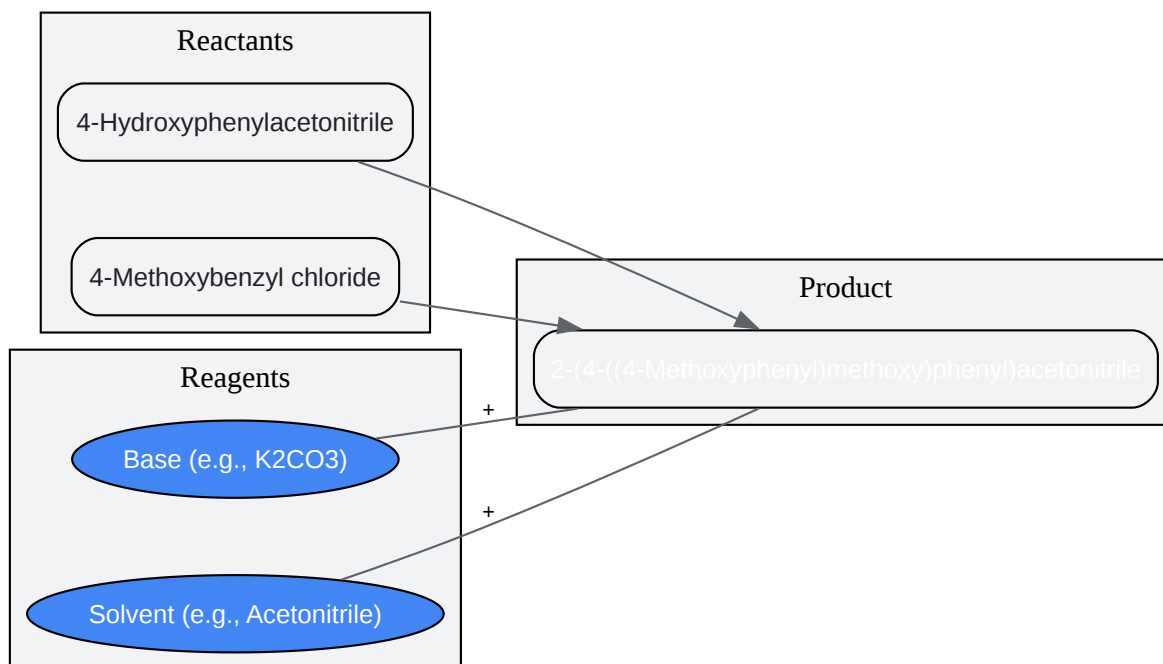
For Researchers, Scientists, and Drug Development Professionals

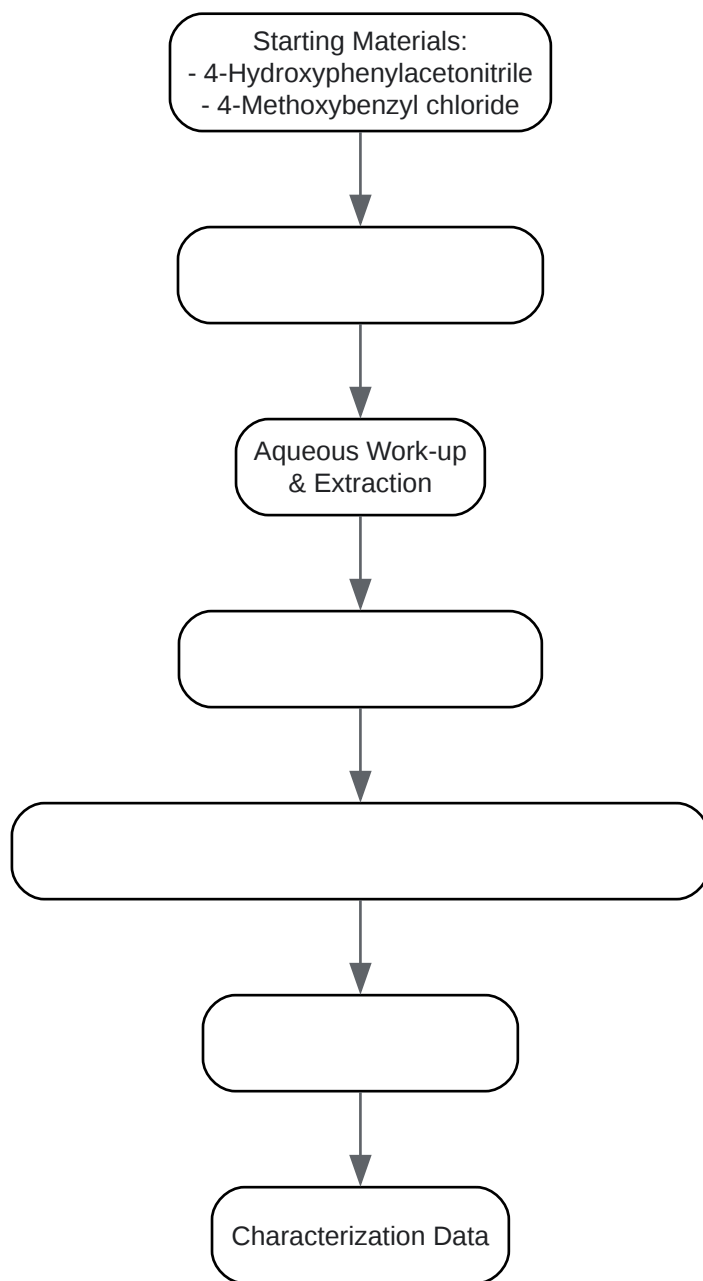
This technical guide provides a detailed overview of the synthesis of **2-(4-((4-Methoxyphenyl)methoxy)phenyl)acetonitrile**, a compound of interest in biomedical research, particularly in the field of induced pluripotent stem cells.<sup>[1]</sup> This document outlines the primary synthetic pathway, a detailed experimental protocol, and the characterization of the final compound.

## Synthetic Pathway: Williamson Ether Synthesis

The most direct and commonly employed method for the synthesis of **2-(4-((4-Methoxyphenyl)methoxy)phenyl)acetonitrile** is the Williamson ether synthesis. This method involves the formation of an ether linkage by reacting an alkoxide with a primary alkyl halide. In this specific synthesis, the phenolic hydroxyl group of 4-hydroxyphenylacetonitrile is deprotonated by a base to form a phenoxide ion. This nucleophilic phenoxide then attacks the electrophilic benzylic carbon of 4-methoxybenzyl chloride, resulting in the formation of the desired p-methoxybenzyl (PMB) ether and an inorganic salt as a byproduct.

The overall reaction is as follows:





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## References

- 1. Identification of 2-[4-[(4-Methoxyphenyl)methoxy]-phenyl]acetonitrile and Derivatives as Potent Oct3/4 Inducers - PubMed [pubmed.ncbi.nlm.nih.gov]
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